

# Application Notes: OG 488, SE for Immunofluorescence (IF) Experiments

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## Compound of Interest

Compound Name: OG 488, SE

Cat. No.: B15554820

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## Introduction

Oregon Green™ 488, succinimidyl ester (**OG 488, SE**) is a high-performance, amine-reactive fluorescent dye ideal for creating brightly fluorescent and photostable bioconjugates. Its spectral characteristics, including strong absorption and high quantum yield, make it a superior choice for immunofluorescence (IF) applications. This document provides detailed application notes and protocols for utilizing **OG 488, SE** in IF experiments, enabling precise visualization of cellular targets.

A key advantage of OG 488 is its lower pKa (around 4.7) compared to fluorescein (FITC, pKa ≈ 6.4), making its fluorescence intensity much less sensitive to the physiological pH range of living cells.<sup>[1][2][3][4]</sup> This property, combined with its greater photostability, ensures more reliable and reproducible staining results.<sup>[1][4][5]</sup>

## Data Presentation: Photophysical Properties

The selection of a fluorophore is critical for the success of immunofluorescence experiments. The table below summarizes the key photophysical properties of OG 488 in comparison to

other commonly used green-emitting fluorophores.

Property	OG 488	FITC (Isomer I)	Alexa Fluor™ 488
Max. Excitation (nm)	~496[1][4][6]	~492	~495
Max. Emission (nm)	~524[1][4][6]	~518	~519
Molar Extinction Coefficient (cm <sup>-1</sup> M <sup>-1</sup> )	~76,000[3]	~80,000	~73,000
Quantum Yield (Φ)	~0.9[3]	~0.3	~0.92
pKa	~4.7[1][2][4]	~6.4[1][4]	N/A (pH insensitive)
Photostability	Higher than FITC[1][4][5]	Lower	High

## Experimental Protocols

### Protocol 1: Covalent Labeling of Antibodies with OG 488, SE

This protocol describes the conjugation of **OG 488, SE** to primary antibodies for use in direct immunofluorescence.

Materials:

- Antibody (1-5 mg/mL in amine-free buffer, e.g., PBS, pH 7.2-7.5)
- **OG 488, SE**
- Anhydrous Dimethylsulfoxide (DMSO)
- Sodium bicarbonate buffer (1 M, pH 8.3)
- Size-exclusion chromatography column (e.g., Sephadex G-25)
- PBS (pH 7.2-7.4)

## Procedure:

- **Antibody Preparation:** Prepare the antibody solution at a concentration of 1-5 mg/mL in an amine-free buffer.
- **Dye Preparation:** Immediately before use, dissolve **OG 488, SE** in DMSO to a concentration of 10 mg/mL.
- **Conjugation Reaction:** a. Add the appropriate volume of 1 M sodium bicarbonate buffer to the antibody solution to raise the pH to ~8.3. b. Slowly add the reactive dye solution to the antibody solution while gently stirring. The optimal molar ratio of dye to antibody should be determined empirically, but a starting point of 10:1 is recommended. c. Incubate the reaction for 1 hour at room temperature, protected from light.
- **Purification:** a. Separate the labeled antibody from unreacted dye using a size-exclusion chromatography column pre-equilibrated with PBS. b. The first colored band to elute from the column is the OG 488-conjugated antibody.
- **Determination of Degree of Labeling (DOL):** a. Measure the absorbance of the purified conjugate at 280 nm ( $A_{280}$ ) and 496 nm ( $A_{496}$ ). b. Calculate the protein concentration and DOL using the following equations:
  - Protein Concentration (M) =  $[A_{280} - (A_{496} \times 0.12)] / \epsilon_{\text{protein}}$
  - DOL =  $A_{496} / (\epsilon_{\text{dye}} \times \text{Protein Concentration (M)})$
  - Where:  $\epsilon_{\text{protein}}$  is the molar extinction coefficient of the antibody (~210,000  $\text{M}^{-1}\text{cm}^{-1}$  for IgG),  $\epsilon_{\text{dye}}$  is the molar extinction coefficient of OG 488 (76,000  $\text{M}^{-1}\text{cm}^{-1}$ ), and 0.12 is the correction factor for the dye's absorbance at 280 nm.[\[3\]](#)
- **Storage:** Store the conjugated antibody at 4°C, protected from light. For long-term storage, add a cryoprotectant (e.g., glycerol to 50%) and store at -20°C.

## Protocol 2: Direct Immunofluorescence Staining of Adherent Cells

This protocol provides a general procedure for staining adherent cells using an OG 488-conjugated primary antibody.[\[7\]](#)[\[8\]](#)[\[9\]](#)

#### Materials:

- Cells grown on coverslips or chamber slides
- Phosphate-Buffered Saline (PBS)
- Fixation Buffer (e.g., 4% paraformaldehyde in PBS)
- Permeabilization Buffer (e.g., 0.1-0.25% Triton X-100 in PBS)
- Blocking Buffer (e.g., 1-5% BSA or 10% normal serum in PBS)[7][10][11]
- OG 488-conjugated primary antibody
- Nuclear counterstain (e.g., DAPI)
- Antifade mounting medium

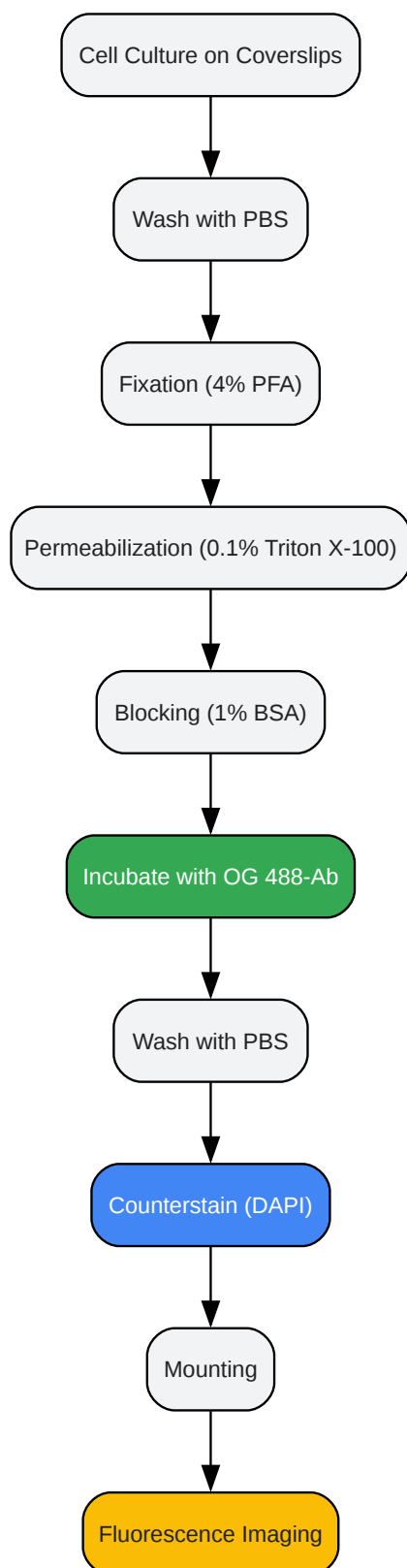
#### Procedure:

- Cell Preparation: a. Aspirate the culture medium and wash the cells twice with PBS.
- Fixation: a. Fix the cells with 4% paraformaldehyde in PBS for 15 minutes at room temperature.[7][9] b. Wash the cells three times with PBS for 5 minutes each.[8]
- Permeabilization (for intracellular antigens): a. Incubate the cells with Permeabilization Buffer for 10 minutes. b. Wash three times with PBS for 5 minutes each.
- Blocking: a. Incubate the cells with Blocking Buffer for 60 minutes at room temperature to minimize non-specific antibody binding.[9]
- Antibody Incubation: a. Dilute the OG 488-conjugated primary antibody to its optimal concentration in Blocking Buffer. b. Incubate the cells with the diluted antibody for 1-2 hours at room temperature or overnight at 4°C, protected from light.[7][9] c. Wash three times with PBS for 5 minutes each.[10]
- Counterstaining: a. Incubate the cells with a nuclear counterstain solution (e.g., DAPI) for 5 minutes. b. Wash twice with PBS.

- Mounting: a. Mount the coverslips onto microscope slides with a drop of antifade mounting medium. b. Seal the edges of the coverslip with nail polish and allow it to dry.
- Imaging: a. Visualize the stained cells using a fluorescence microscope with appropriate filters for OG 488 (excitation ~496 nm, emission ~524 nm). Store slides flat at 4°C, protected from light.<sup>[9][11]</sup>

## Mandatory Visualizations

### Experimental Workflow for Direct Immunofluorescence

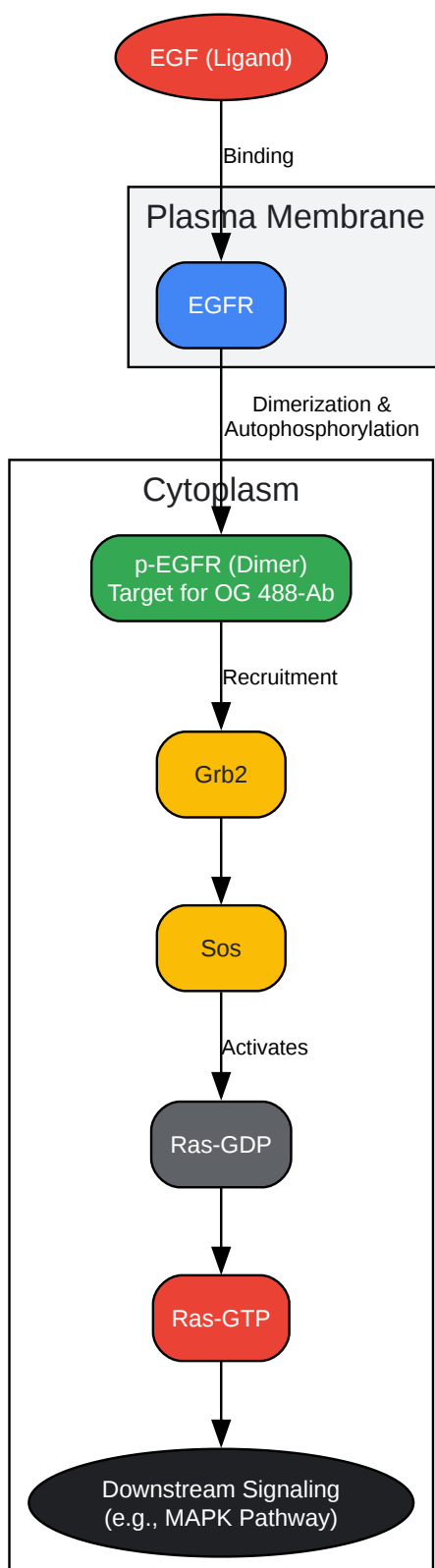


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Caption: Workflow of a direct immunofluorescence staining protocol.

## Signaling Pathway: EGFR Activation

Immunofluorescence is a powerful technique to visualize the activation and localization of signaling proteins. For example, an OG 488-conjugated antibody against the phosphorylated Epidermal Growth Factor Receptor (p-EGFR) can be used to study the activation of the EGFR signaling pathway.[\[12\]](#)[\[13\]](#)



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## References

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